

N-Nitroso Osimertinib: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: *N-Nitroso Osimertinib*

Cat. No.: *B16088381*

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Introduction

N-Nitroso Osimertinib is a drug substance-related impurity (NDSRI) of Osimertinib, a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor used in the treatment of non-small cell lung cancer (NSCLC).^{[1][2]} The emergence of nitrosamine impurities in pharmaceutical products has become a significant concern for regulatory agencies and manufacturers worldwide due to their classification as probable human carcinogens.^{[3][4]} This technical guide provides an in-depth overview of **N-Nitroso Osimertinib**, including its formation, analytical detection, toxicological assessment, and control strategies, to support researchers, scientists, and drug development professionals in ensuring the safety and quality of Osimertinib-containing medicines.

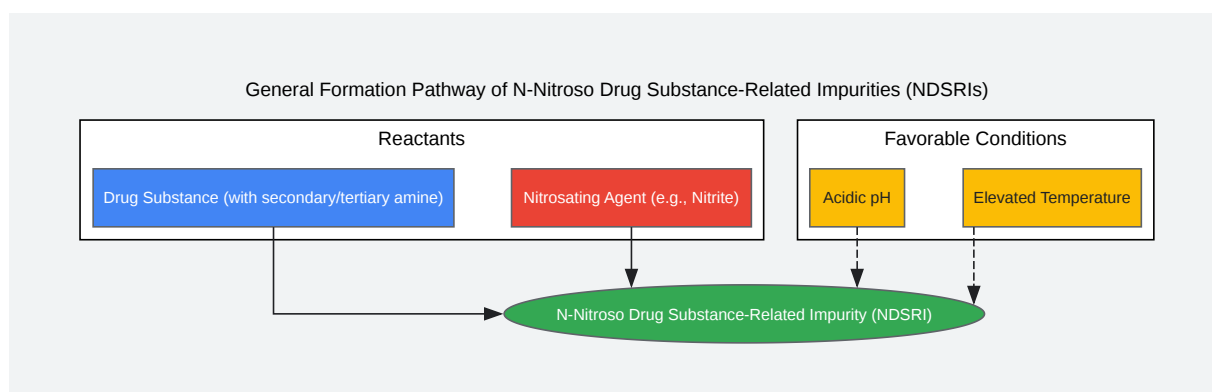
Formation and Control of N-Nitroso Osimertinib

Nitrosamine impurities, including NDSRIs like **N-Nitroso Osimertinib**, are formed from the reaction of secondary or tertiary amines with nitrosating agents.^{[4][5]} In the context of Osimertinib, the tertiary amine moiety in its structure is susceptible to nitrosation.

Potential Root Causes for **N-Nitroso Osimertinib** Formation:

- Presence of Nitrosating Agents: Residual nitrites or other nitrosating agents in raw materials, reagents, solvents, or excipients can react with the Osimertinib molecule.[5][6]
- Manufacturing Process Conditions: Certain process conditions, such as acidic pH and elevated temperatures, can facilitate the formation of nitrosamines.[7][8]
- Degradation: The degradation of Osimertinib or its excipients over time during storage can also lead to the formation of nitrosamine impurities.[5] Osimertinib has been shown to degrade under acidic, alkaline, and oxidative conditions.[1]

A visual representation of the general formation pathway for NDSRIs is provided below.



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Caption: General formation pathway of NDSRIs.

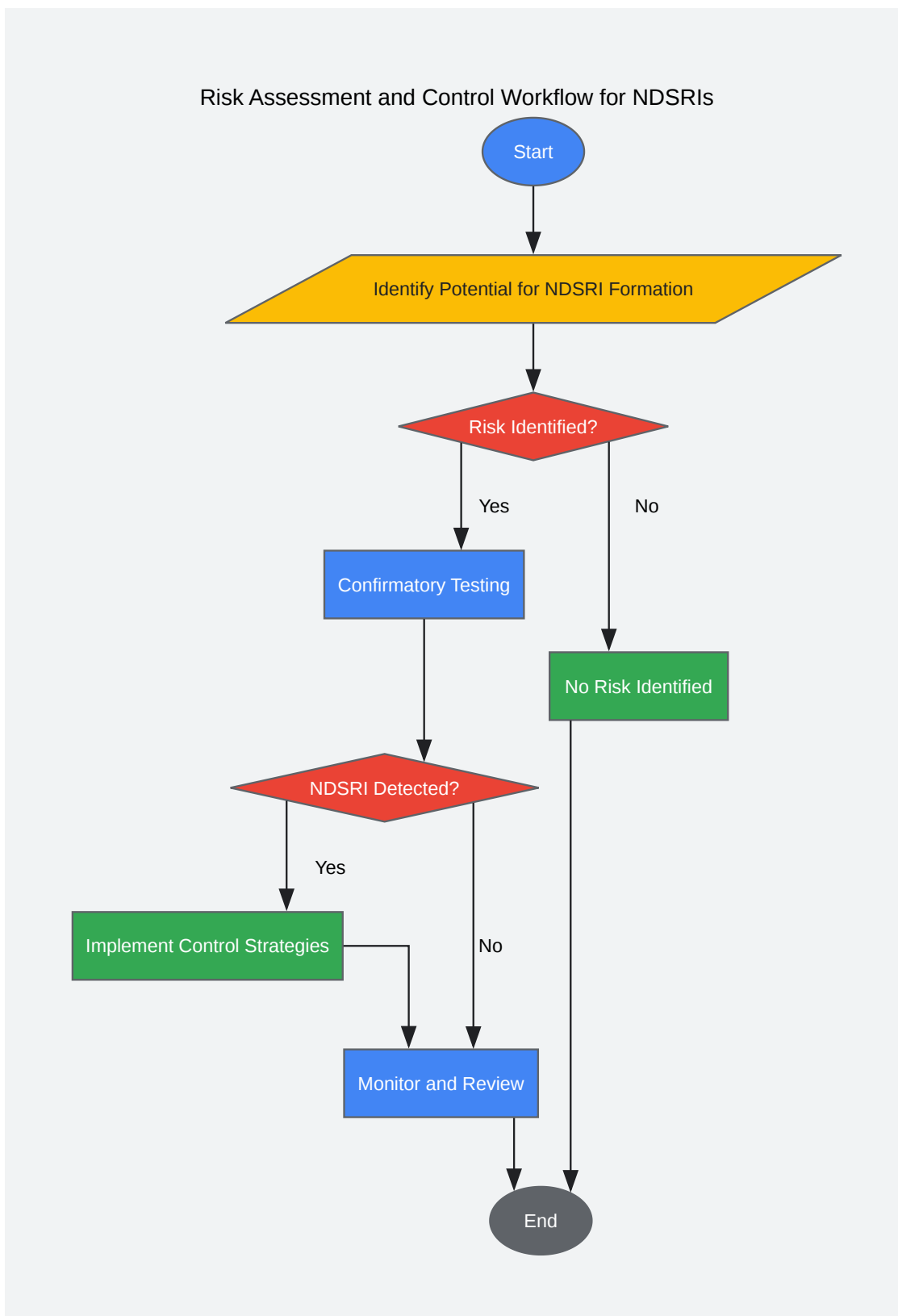
Control and Mitigation Strategies:

A proactive, multi-faceted approach is necessary to control the formation of **N-Nitroso Osimertinib**. [7]

- Risk Assessment: A thorough risk assessment of the manufacturing process is the first step to identify potential sources of nitrosamine formation. [5][9]

- **Process Optimization:** Modifying manufacturing processes to avoid conditions that favor nitrosation, such as adjusting the pH to be less acidic and avoiding excessive temperatures, can be highly effective.[\[7\]](#)[\[8\]](#)
- **Control of Raw Materials:** Sourcing high-purity raw materials and excipients with low nitrite content is critical.[\[6\]](#)[\[7\]](#)
- **Use of Nitrite Scavengers:** The addition of antioxidants like ascorbic acid (Vitamin C) or alpha-tocopherol (Vitamin E) to the formulation can inhibit the formation of nitrosamines by reacting with nitrosating agents.[\[7\]](#)[\[8\]](#)
- **Purification:** Purification steps can be incorporated into the manufacturing process to remove any nitrosamines that may have formed.[\[7\]](#)
- **Continuous Monitoring:** Implementing robust analytical testing programs for raw materials, intermediates, and the final drug product is essential to ensure that control strategies are effective.[\[7\]](#)[\[8\]](#)

The following diagram illustrates a logical workflow for the risk assessment and control of NDSRIs.



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Caption: Risk assessment and control workflow for NDSRIs.

Analytical Detection and Quantification

Sensitive and specific analytical methods are required to detect and quantify **N-Nitroso Osimertinib** at trace levels. Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) is the most commonly employed technique for this purpose.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Table 1: General Parameters for LC-MS/MS Analysis of Osimertinib and Related Compounds

Parameter	Description
Chromatography	Reversed-phase high-performance liquid chromatography (RP-HPLC)
Column	C18 columns are commonly used (e.g., Agilent Zorbax SB-C18). [10]
Mobile Phase	A gradient of an aqueous phase (e.g., 0.2% formic acid in water) and an organic phase (e.g., acetonitrile). [10]
Ionization	Electrospray ionization (ESI) in positive mode. [10] [13]
Detection	Triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. [13]

Experimental Protocol: General Approach for LC-MS/MS Method Development

- **Standard Preparation:** Prepare standard solutions of **N-Nitroso Osimertinib** reference standard in a suitable solvent.
- **Sample Preparation:** For drug substance analysis, dissolve a known amount of the Osimertinib sample in a suitable solvent. For drug product analysis, extraction of the active ingredient may be necessary. Protein precipitation is a common sample preparation technique for biological matrices.[\[10\]](#)[\[13\]](#)
- **Chromatographic Separation:** Develop a chromatographic method to achieve adequate separation of **N-Nitroso Osimertinib** from Osimertinib and other potential impurities. This

involves optimizing the column, mobile phase composition, gradient, and flow rate.

- **Mass Spectrometric Detection:** Optimize the mass spectrometer parameters, including the selection of precursor and product ions for **N-Nitroso Osimertinib**, to ensure high sensitivity and specificity.
- **Method Validation:** Validate the analytical method in accordance with ICH guidelines, including parameters such as specificity, linearity, range, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).

Toxicological Assessment and Acceptable Intake

Nitrosamines are classified as probable human carcinogens based on animal studies.^[3]

Therefore, their presence in pharmaceuticals must be controlled to levels that do not pose a significant risk to patients. Regulatory agencies have established acceptable intake (AI) limits for nitrosamine impurities.

The US FDA provides a framework for determining the AI limit for NDSRIs based on a predicted carcinogenic potency categorization.^{[14][15]} This approach uses structure-activity relationship (SAR) concepts to classify NDSRIs into different potency categories.

Table 2: FDA's Predicted Carcinogenic Potency Categories for NDSRIs and Corresponding AI Limits

Potency Category	Recommended AI Limit (ng/day)	Rationale
1	26.5	Based on the AI for N-nitrosodiethylamine (NDEA), a potent nitrosamine.[14]
2	100	Representative of potent nitrosamines like N-nitrosodimethylamine (NDMA). [14]
3	400	For NDSRIs with lower carcinogenic potency due to deactivating structural features.[14]
5	1500	Corresponds to the Threshold of Toxicological Concern (TTC) for mutagenic impurities as per ICH M7(R2).[14]

Source: FDA Guidance on Recommended Acceptable Intake Limits for Nitrosamine Drug Substance-Related Impurities.[14]

The specific AI for **N-Nitroso Osimertinib** would be determined based on an assessment of its structure and a comparison to known nitrosamines. In the absence of compound-specific data, a conservative approach is often taken, applying the AI of the most potent category.

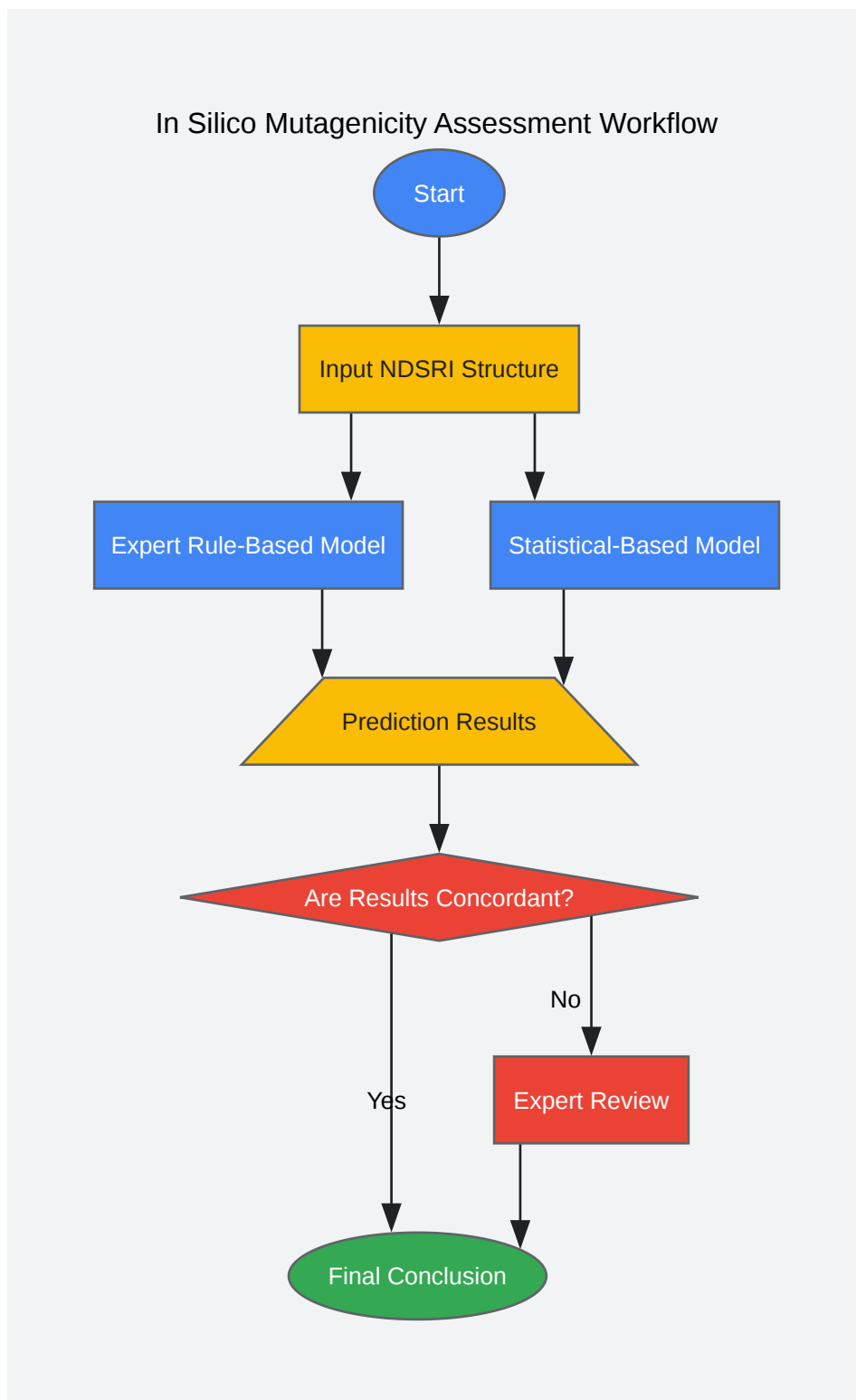
Experimental Protocol: In Silico Mutagenicity Assessment

In silico (computational) toxicology models are valuable tools for predicting the mutagenic potential of impurities like **N-Nitroso Osimertinib**, in line with ICH M7(R2) guidelines.[14]

- Software Selection: Utilize two complementary (Q)SAR models, one expert rule-based and one statistical-based (e.g., Derek Nexus, Sarah Nexus).

- Input Data: Generate the chemical structure of **N-Nitroso Osimertinib** in a suitable format (e.g., SMILES).
- Prediction: Run the mutagenicity prediction in both models.
- Result Interpretation:
 - Positive in both models: The impurity is considered mutagenic.
 - Negative in both models: The impurity is considered non-mutagenic.
 - Conflicting results: Requires expert review to reach a final conclusion.

The following diagram illustrates the workflow for an in silico mutagenicity assessment.



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Caption: In silico mutagenicity assessment workflow.

Conclusion

The control of **N-Nitroso Osimertinib** as a drug substance-related impurity is a critical aspect of ensuring the safety and quality of Osimertinib drug products. A thorough understanding of its formation pathways, the implementation of robust analytical methods for its detection, and a comprehensive toxicological risk assessment are essential. By adopting a proactive and science-based approach to risk mitigation, pharmaceutical manufacturers can effectively manage the presence of this and other nitrosamine impurities, thereby safeguarding patient health and maintaining regulatory compliance.

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References

- 1. Insight into in silico prediction and chemical degradation study of osimertinib mesylate by LC-HRMS and NMR: Investigation of a typical case of alkaline pH-mediated oxidative degradation product - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. N-Nitroso Osimertinib Impurity 3 | CAS No- NA | NA [chemicea.com]
- 3. Nitrosamine impurities | European Medicines Agency (EMA) [ema.europa.eu]
- 4. Nitroso Impurities in Drug Products: An Overview of Risk Assessment, Regulatory Milieu, and Control Strategy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Risk assessment strategy for nitrosamine drug substance-related impurities - Syngene International Ltd [syngeneintl.com]
- 6. ijpsjournal.com [ijpsjournal.com]
- 7. benchchem.com [benchchem.com]
- 8. 6 Steps to reduce nitrosamines impurities in Pharma industry - Zamann Pharma Support GmbH [zamann-pharma.com]
- 9. FDA Issues Revised Guidance on the Control of Nitrosamine Impurities in Human Drugs [khlaw.com]
- 10. payeshdarou.ir [payeshdarou.ir]

- [11. Analytical Methodologies to Detect N-Nitrosamine Impurities in Active Pharmaceutical Ingredients, Drug Products and Other Matrices - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. Analytical Methodologies to Detect N-Nitrosamine Impurities in Active Pharmaceutical Ingredients, Drug Products and Other Matrices - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. Development and validation of an LC-MS/MS method for quantification of Osimertinib and its two metabolites AZ7550 and AZ5104 in human plasma including long-time storage - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. cir-safety.org \[cir-safety.org\]](#)
- [15. Recommended Acceptable Intake Limits for Nitrosamine Drug Substance-Related Impurities | FDA \[fda.gov\]](#)
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